

molecular function of LSM10 protein

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *LS10*

Cat. No.: *B1193026*

[Get Quote](#)

Core Molecular Function of LSM10

LSM10 (Like-Sm protein 10), also known as U7 small nuclear RNA-associated Sm-like protein, is a crucial protein involved in the maturation of histone messenger RNA (mRNA) in metazoans.[1][2] Histone proteins are fundamental for packaging DNA into chromatin, and their synthesis is tightly regulated with the cell cycle, primarily occurring during the S phase to accommodate DNA replication.[3] LSM10 plays an indispensable role in this process by ensuring the correct 3'-end formation of replication-dependent histone pre-mRNAs.[4][5]

The primary function of LSM10 is as a core structural component of the U7 small nuclear ribonucleoprotein (snRNP).[1][2] The U7 snRNP is a specialized spliceosomal-like complex responsible for processing the 3' end of histone pre-mRNAs, which, unlike most other mRNAs, are not polyadenylated and terminate in a conserved stem-loop structure.[3][4]

The core of the U7 snRNP is a heptameric ring of Sm/Lsm proteins assembled around the U7 snRNA. In a key distinction from the canonical Sm rings of spliceosomal snRNPs, the U7 snRNP ring incorporates LSM10 and LSM11 in place of the SmD1 and SmD2 proteins.[1][5][6] This unique composition is essential for the specific function of the U7 snRNP in histone pre-mRNA processing.[4] The noncanonical Sm binding site on the U7 snRNA specifically recruits LSM10 and LSM11.[1][4]

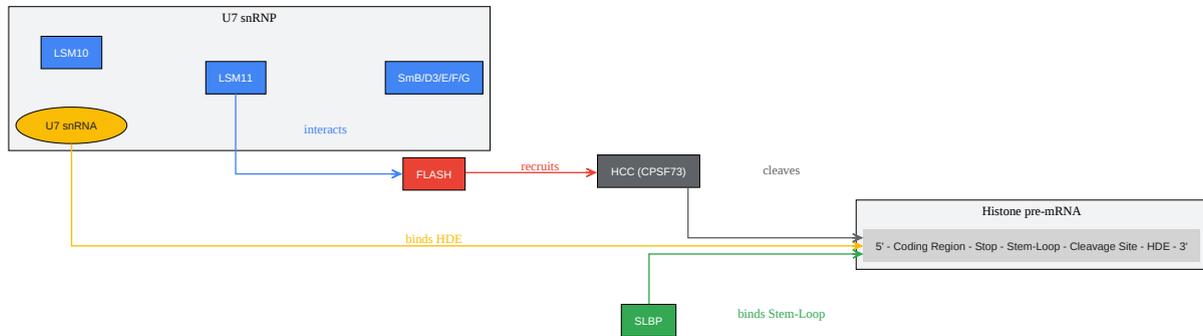
Functionally, the U7 snRNP, through base pairing of its U7 snRNA component with the histone downstream element (HDE) of the pre-mRNA, guides the cleavage machinery to the correct processing site. LSM10 is not only a structural component but is also implicated in the proper localization of the U7 snRNP to the histone locus body (HLB), a nuclear structure where

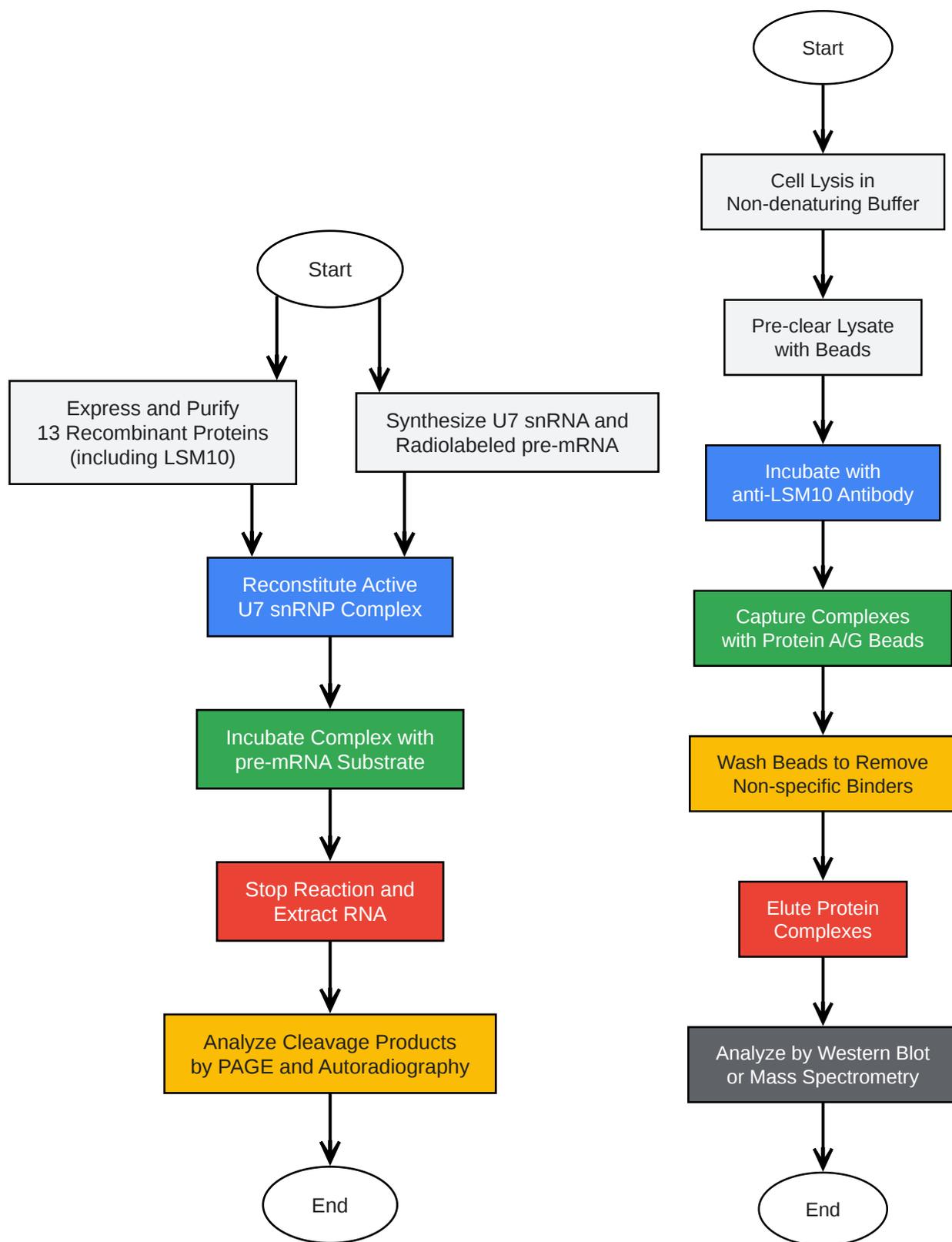
histone genes are transcribed and processed.[4][7] The N- and C-terminal extensions of LSM10 are thought to mediate the activation of the endonuclease CPSF73 by contacting its β -CASP domain upon recognition of the HDE-U7 duplex.[8]

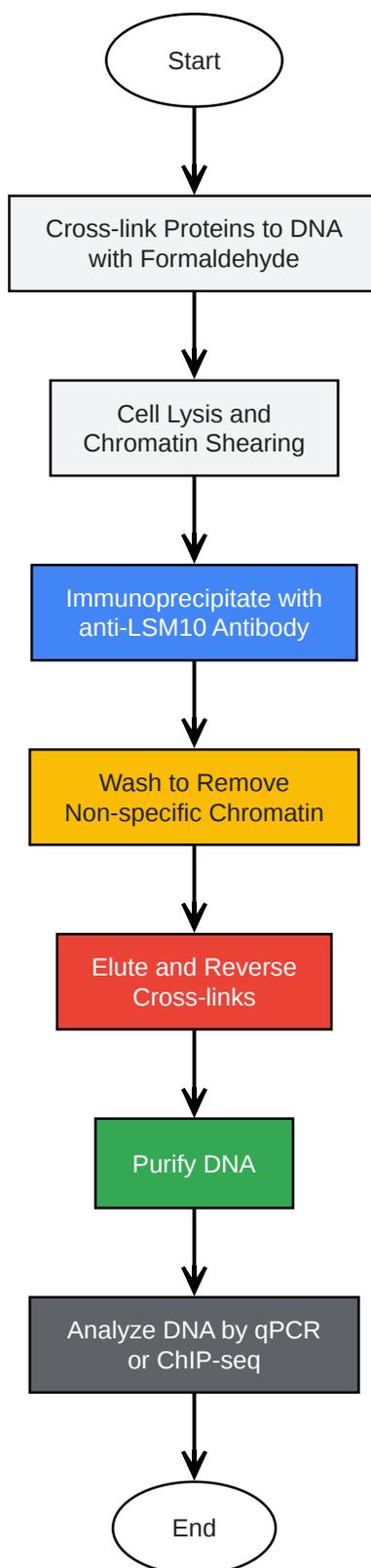
Furthermore, LSM10 is required for the progression of the cell cycle from the G1 to the S phase, which is consistent with its role in providing the necessary histones for DNA replication.

Histone Pre-mRNA 3'-End Processing Pathway

The processing of histone pre-mRNA is a multi-step process involving the coordinated action of several factors. The U7 snRNP, with LSM10 as a core component, is central to this pathway. The process is initiated by the recognition of two key cis-acting elements on the histone pre-mRNA: the stem-loop, which is bound by the Stem-Loop Binding Protein (SLBP), and the HDE, which is recognized by the U7 snRNA. The Lsm11 subunit of the U7 snRNP interacts with FLASH (FLICE-associated huge protein), which in turn recruits the Histone Cleavage Complex (HCC).[6] The HCC contains the endonuclease CPSF73, which catalyzes the cleavage of the pre-mRNA to generate the mature 3' end.[8]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Purified U7 snRNPs lack the Sm proteins D1 and D2 but contain Lsm10, a new 14 kDa Sm D1-like protein - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Purified U7 snRNPs lack the Sm proteins D1 and D2 but contain Lsm10, a new 14 kDa Sm D1-like protein - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Birth and Death of Histone mRNAs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. The Drosophila U7 snRNP proteins Lsm10 and Lsm11 are required for histone pre-mRNA processing and play an essential role in development - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. Reconstitution and biochemical assays of an active human histone pre-mRNA 3'-end processing machinery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. rupress.org [rupress.org]
- 8. U7 deciphered: The mechanism that forms the unusual 3' end of metazoan replication-dependent histone mRNAs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [molecular function of LSM10 protein]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1193026#molecular-function-of-lsm10-protein>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com